

In-Depth Technical Guide: Nuclear Structure and Stability of Germanium-74

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Compound of Interest

Compound Name: Germanium-74

CAS No.: 15034-59-0

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Germanium-74 (^{74}Ge) is one of the five naturally occurring isotopes of germanium, distinguished by its nuclear stability and specific nuclear structure. Comprising 32 protons and 42 neutrons, it is the most abundant stable isotope of germanium.[1][2] This guide provides a comprehensive overview of the nuclear properties of ^{74}Ge , including its stability, structure, and the experimental methodologies employed in its characterization. The unique nuclear characteristics of ^{74}Ge make it a subject of interest in fundamental nuclear physics research and a component in various technological applications, including the production of medical radioisotopes.[3][4][5]

Nuclear Properties of Germanium-74

The stability and structural characteristics of the ^{74}Ge nucleus are defined by a range of quantitative parameters. These properties have been meticulously determined through various experimental techniques, providing a detailed picture of this specific nuclide.

Data Presentation: Key Nuclear Properties

The fundamental nuclear properties of **Germanium-74** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Atomic Number (Z)	32	-
Neutron Number (N)	42	-
Mass Number (A)	74	-
Isotopic Mass	73.92117776(9)	u
Nuclear Mass	73.9036238	u
Mass Excess	-73.42244	MeV
Binding Energy	645.66482019	MeV
Binding Energy per Nucleon	8.72520027	MeV
Nuclear Spin and Parity (J^{π})	0+	-
Natural Abundance	36.52(12)	%
Stability	Stable	-
Charge Radius	4.0742(11)	fm
Quadrupole Moment of 2+ state	-0.19(2)	eb
Parent Isotopes	^{74}Ga , ^{74}As	-

Sources:[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Nuclear Structure and Shape

The arrangement of protons and neutrons within the ^{74}Ge nucleus dictates its overall shape and excited state behavior. Studies involving Coulomb excitation have provided evidence for a shape transition in the germanium isotopes. For ^{74}Ge , the ground state is associated with a

modest deformation, and it is considered to be nearly spherical.[11][12] Theoretical models predict that the potential energy surface for germanium isotopes is relatively soft, with the possibility of coexisting spherical, prolate, and oblate shapes.[13]

Experimental Protocols for Characterization

The determination of the nuclear properties of ^{74}Ge relies on a suite of sophisticated experimental techniques. The following sections detail the methodologies for some of the key experiments.

Multicollector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS is a powerful technique for precise determination of isotopic ratios.

Methodology:

- Sample Preparation:
 - High-purity Germanium metal is dissolved in a mixture of nitric acid (HNO_3) and hydrofluoric acid (HF) and then diluted with water to create a stock solution.[8]
 - For geological samples, dissolution is achieved with concentrated HNO_3 , with the addition of HF for silicon-rich matrices.[14]
 - To eliminate interfering elements, the sample undergoes liquid-liquid extraction or ion-exchange chromatography.[1][12] For instance, a cation-exchange resin can be used where Germanium, present as an oxyanion, is eluted while cationic matrix elements are retained.[12]
- Instrumentation:
 - A multicollector inductively coupled plasma mass spectrometer (e.g., ThermoScientific Neptune Plus or Neoma) is used.[15]
 - The sample can be introduced into the plasma via a traditional nebulizer system or a hydride generation system, which converts germanium into volatile germane (GeH_4),

enhancing sensitivity and reducing some interferences.[1][14][15]

- Data Acquisition:
 - The ion beams of the different germanium isotopes (^{70}Ge , ^{72}Ge , ^{73}Ge , ^{74}Ge , and ^{76}Ge) are simultaneously measured by multiple Faraday cup detectors.[15]
 - To correct for instrumental mass bias, a standard-sample bracketing method using a certified reference material (e.g., NIST SRM 3120a) is employed.[1]
- Data Analysis:
 - Isotope ratios (e.g., $^{74}\text{Ge}/^{70}\text{Ge}$) are calculated from the measured ion beam intensities.
 - Potential molecular interferences, such as $^{58}\text{Ni}^{16}\text{O}^+$ and $^{38}\text{Ar}^{36}\text{Ar}^+$ on $^{74}\text{Ge}^+$, must be assessed and corrected for.[12]

Gamma-Ray Spectroscopy with High-Purity Germanium (HPGe) Detectors

Gamma-ray spectroscopy is crucial for determining the energy levels and decay schemes of nuclei.

Methodology:

- Detector Setup:
 - A High-Purity Germanium (HPGe) detector is used due to its excellent energy resolution. [16][17][18]
 - The detector is cooled to liquid nitrogen temperature (77 K) to minimize thermal noise and leakage current.[16][19]
 - A reverse bias voltage is applied to the detector to create a depletion region for charge collection.[16][19]
- Sample and Source:

- The sample containing the gamma-emitting source (e.g., a sample undergoing a nuclear reaction or a radioactive source that decays to ^{74}Ge) is placed in front of the detector.
- For calibration, standard radioactive sources with well-known gamma-ray energies (e.g., ^{137}Cs , ^{60}Co) are used.
- Data Acquisition:
 - Gamma rays interacting with the germanium crystal create electron-hole pairs. The number of pairs is proportional to the deposited energy.
 - The resulting charge is collected and converted into a voltage pulse by a preamplifier.
 - The pulse is then shaped and amplified by a spectroscopy amplifier and digitized by a multichannel analyzer (MCA) to build an energy spectrum.[\[17\]](#)
- Spectrum Analysis:
 - The resulting spectrum shows peaks corresponding to the full energy of the incident gamma rays.
 - The energy of the gamma rays is determined from the position of these peaks after energy calibration.
 - The intensity of the peaks provides information about the activity of the source and the branching ratios of the nuclear transitions.

Coulomb Excitation

Coulomb excitation is a key technique for probing the collective properties and shape of atomic nuclei.

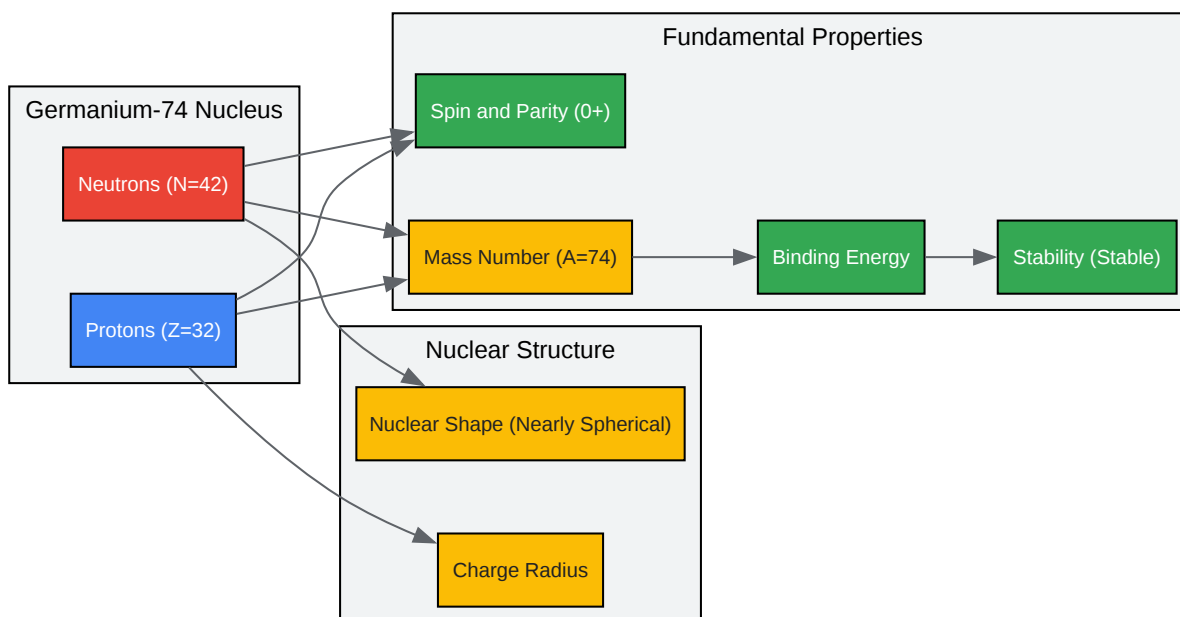
Methodology:

- Beam and Target:
 - A beam of ^{74}Ge ions is accelerated to an energy below the Coulomb barrier to ensure that the interaction with the target is purely electromagnetic.

- The beam is directed onto a target of a heavy, stable nucleus (e.g., ^{196}Pt or ^{208}Pb).[\[20\]](#)
- Detection System:
 - The scattered beam particles and recoiling target nuclei are detected in coincidence using particle detectors, such as segmented silicon detectors, which allows for the determination of the scattering angle.[\[20\]](#)
 - Gamma rays emitted from the de-excitation of the excited nuclear states are detected by an array of high-resolution germanium detectors (e.g., SeGA) surrounding the target.[\[20\]](#)
- Data Acquisition and Analysis:
 - The energies of the detected gamma rays are corrected for Doppler shift on an event-by-event basis using the information from the particle detectors.
 - The gamma-ray yields as a function of the scattering angle are measured.
 - These yields are compared with theoretical calculations from a coupled-channels Coulomb excitation code (e.g., GOSIA) to extract the electromagnetic matrix elements, which are related to the nuclear shape and collectivity.[\[10\]](#)

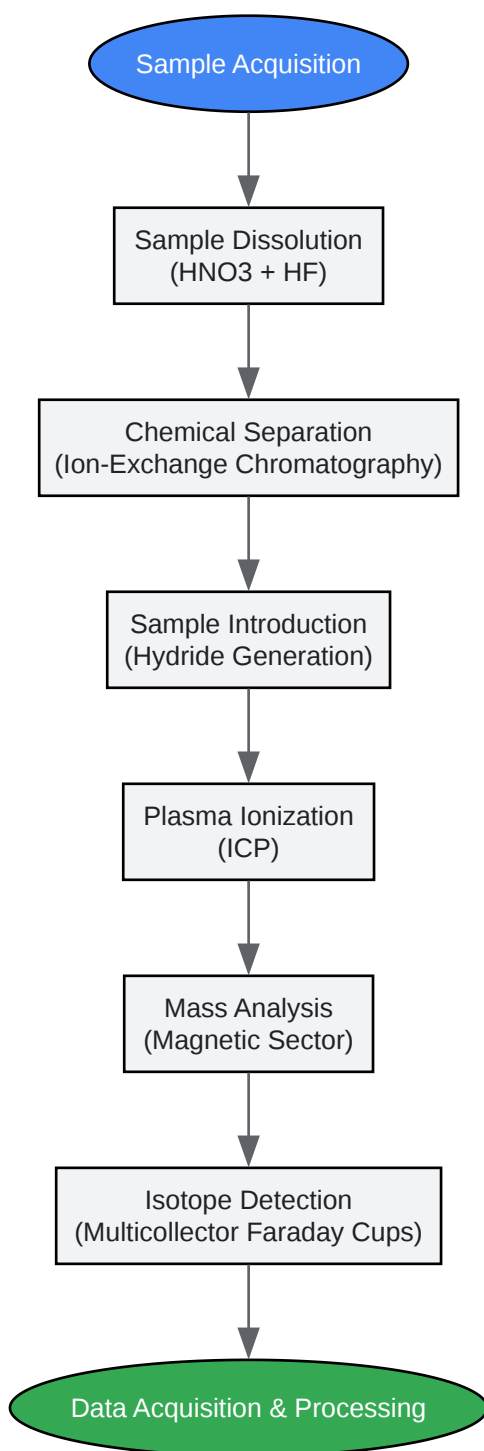
Visualizations

The following diagrams illustrate key concepts and workflows related to the study of **Germanium-74**.



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Fig. 1: Logical relationship of **Germanium-74** nuclear properties.



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Fig. 2: Experimental workflow for MC-ICPMS analysis of **Germanium-74**.



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